

Personal protective equipment for handling BMS-764459

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Compound of Interest

Compound Name: BMS-764459

Cat. No.: B15569106

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Essential Safety and Handling Guide for BMS-764459

This guide provides crucial safety and logistical information for the handling and disposal of **BMS-764459**, a potent corticotropin-releasing factor/hormone receptor 1 (CRHR-1) antagonist. [1] Adherence to these procedures is vital for ensuring the safety of laboratory personnel and minimizing environmental impact.

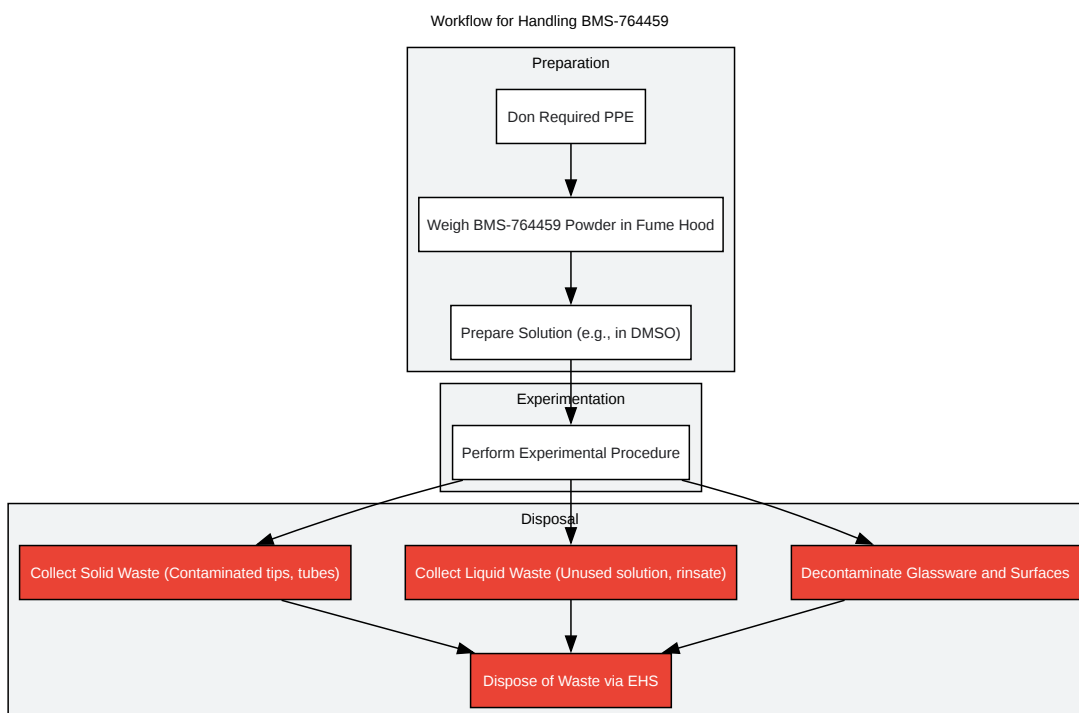
Personal Protective Equipment (PPE)

When handling **BMS-764459**, a comprehensive approach to personal protection is necessary to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE. At a minimum, a lab coat, protective eyewear, long pants, and closed-toe shoes should be worn for any work in a laboratory where chemical hazards are present.

Protection Type	Required PPE	Specifications and Use Cases
Body Protection	Lab Coat	A standard lab coat is required to protect clothing and skin from potential contamination with the powdered form of BMS-764459.[2]
Hand Protection	Nitrile Gloves	Disposable nitrile gloves are mandatory for handling BMS-764459.[3] For extended procedures or when handling stock solutions, double-gloving is recommended. Gloves should be changed immediately if contamination is suspected.
Eye and Face Protection	Safety Goggles and Face Shield	Chemical splash goggles that provide a seal around the eyes are required to protect against airborne powder and splashes of solutions.[2][4] A face shield should be worn over safety goggles when handling larger quantities of the solid or preparing stock solutions, to mitigate splash hazards.[2][4]
Respiratory Protection	N95 Respirator or higher	Given that BMS-764459 is a powder, an N95 respirator or a higher level of respiratory protection should be used when weighing or otherwise handling the solid compound outside of a certified chemical fume hood to prevent inhalation.[2]

Operational Plan: Handling and Preparation of Solutions

A systematic workflow is essential for the safe handling of potent compounds like **BMS-764459**. The following diagram outlines the key steps from material retrieval to waste disposal.



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Workflow for Handling **BMS-764459**

Experimental Protocol: Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing Preparation: Ensure all necessary PPE is correctly worn. Designate a specific area within a chemical fume hood for handling the solid.
- Weighing: Tare a suitable microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of **BMS-764459** powder into the tube.
- Solubilization: Add the calculated volume of dimethyl sulfoxide (DMSO) to the tube to achieve a 10 mM concentration. **BMS-764459** is soluble in DMSO at 20 mg/mL.
- Mixing: Vortex the solution until the solid is completely dissolved.
- Storage: Store the stock solution at -20°C for long-term use.[1]

Disposal Plan

Proper disposal of **BMS-764459** and associated materials is critical to prevent environmental contamination, especially given its high water hazard classification (WGK 3).

- Solid Waste: All disposable materials that have come into contact with **BMS-764459**, such as gloves, pipette tips, and microcentrifuge tubes, must be collected in a dedicated, clearly labeled hazardous waste container.[5]
- Liquid Waste: All solutions containing **BMS-764459**, including unused stock solutions and experimental media, must be collected in a sealed, labeled hazardous waste container.[5] Do not dispose of these solutions down the drain.[5]
- Decontamination: Glassware and surfaces should be decontaminated by rinsing with a suitable solvent (e.g., ethanol or DMSO), and the rinsate must be collected as hazardous liquid waste.[5]
- Institutional Procedures: All waste must be disposed of through your institution's Environmental Health and Safety (EHS) office.[5][6] Ensure all containers are labeled with

"Hazardous Waste" and the full chemical name.[6]

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